

Application Notes and Protocols for 2,3-Difluoroethoxybenzene in Agrochemical Development

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Compound of Interest

Compound Name: 2,3-Difluoroethoxybenzene

Cat. No.: B055315

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Audience: Researchers, scientists, and drug development professionals.

Introduction: The introduction of fluorine into molecular scaffolds is a well-established strategy in agrochemical design to enhance the potency, metabolic stability, and overall efficacy of active ingredients. **2,3-Difluoroethoxybenzene** is a valuable fluorinated building block that can be incorporated into novel pesticides to modulate their physicochemical and biological properties. The presence of the difluoroethoxy group can improve lipophilicity and resistance to metabolic degradation, potentially leading to more potent and persistent agrochemicals. These application notes provide a comprehensive overview of the potential applications of **2,3-Difluoroethoxybenzene** in the development of new agrochemicals, complete with detailed experimental protocols and illustrative data.

Application: Synthesis of Novel Fungicidal Candidates

2,3-Difluoroethoxybenzene can serve as a key intermediate in the synthesis of novel fungicide candidates, such as those belonging to the strobilurin or SDHI (Succinate Dehydrogenase Inhibitor) classes. The difluoroethoxyphenyl moiety can be incorporated to enhance the compound's binding affinity to the target site and improve its systemic properties within the plant.

Hypothetical Fungicide Candidate: DFE-Strobin (2-((2,3-difluoroethoxy)phenyl)-N-methyl-methoxyiminoacetamide)

Experimental Protocol: Synthesis of DFE-Strobin

This protocol outlines a multi-step synthesis of the hypothetical fungicide DFE-Strobin, starting from **2,3-Difluoroethoxybenzene**.

****Step 1: Friedel-Crafts Acylation of**

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